

An In-depth Technical Guide to Dibromiodomethane

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Compound of Interest

Compound Name: *Dibromiodomethane*

Cat. No.: *B121520*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **dibromiodomethane**, a trihalomethane of interest in environmental science and chemical synthesis. The document details its chemical identity, physical properties, synthesis protocols, and natural occurrence.

Chemical Identity: IUPAC Name and Synonyms

The nomenclature of a chemical compound is critical for unambiguous identification in research and development. The standard name for the compound with the chemical formula CHBr_2I is designated by the International Union of Pure and Applied Chemistry (IUPAC).

The preferred IUPAC name for this compound is Dibromo(iodo)methane[1][2].

In literature and commercial databases, **dibromiodomethane** is also known by several synonyms. These include:

- **DIBROMIODOMETHANE**[2]
- Methane, dibromiodo-[2]
- DBIM
- CAS Number: 593-94-2

Physicochemical Properties

A summary of the key physical and chemical properties of **dibromiodomethane** is presented in Table 1. These properties are essential for its handling, application in experimental settings, and understanding its environmental fate.

Property	Value	Source
Chemical Formula	CHBr ₂ I	
Molar Mass	299.731 g·mol ⁻¹	
Appearance	Dark red to dark brown oil	
Density	3.3 g/cm ³	
Boiling Point	185.9 °C (366.6 °F; 459.0 K)	
Flash Point	66.2 °C	

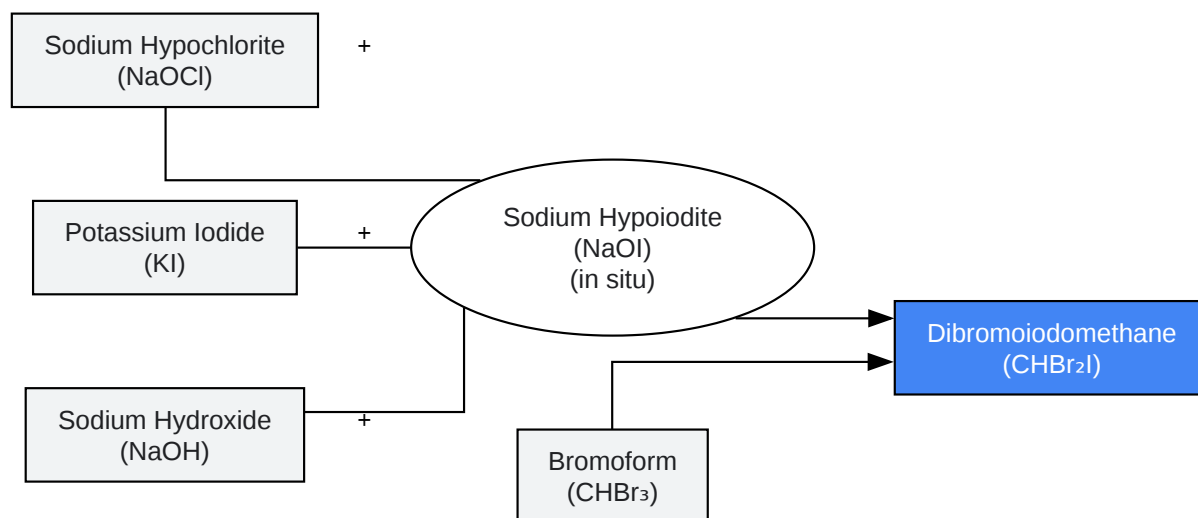
Data presented for materials in their standard state (at 25 °C [77 °F], 100 kPa).

Experimental Protocols

A documented method for the synthesis of **dibromiodomethane** involves the reaction of bromoform with sodium hypoiodite. The sodium hypoiodite is generated in situ.

Methodology:

- Sodium hypoiodite is generated in situ through the reaction of sodium hypochlorite with potassium iodide under alkaline conditions.
- Bromoform (CHBr₃) is then reacted with the freshly prepared sodium hypoiodite.
- The reaction mixture is allowed to react for a specified period. One study noted a reaction time of 24 hours.
- Product analysis from one variation of this procedure indicated that **dibromiodomethane** was the major product.



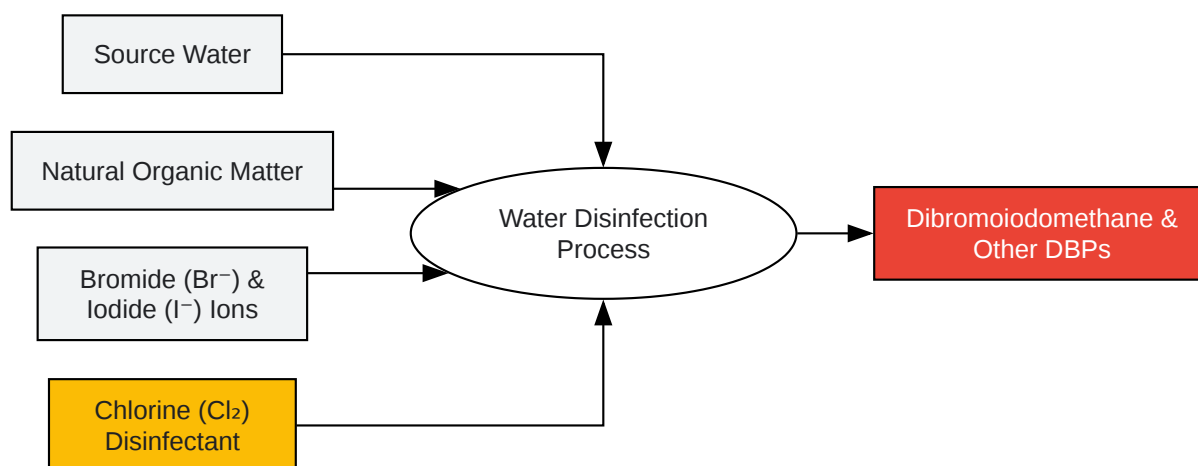
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Caption: Synthesis of **Dibromiodomethane** from Bromoform.

Occurrence and Formation

Dibromiodomethane has been identified in natural sources, specifically in red algae. Species such as *Asparagopsis armata* and *Asparagopsis taxiformis* are known to contain this compound.

Dibromiodomethane is recognized as a disinfection byproduct (DBP) formed during the chlorination of drinking water. Its formation is particularly noted when the source water contains bromide and iodide ions. The presence of these halides leads to the formation of mixed-halogen trihalomethanes during the disinfection process.



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Caption: Formation of **Dibromiodomethane** as a Disinfection Byproduct.

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References

- 1. Dibromiodomethane - Wikipedia [en.wikipedia.org]
- 2. Dibromiodomethane | CHBr₂I | CID 11653 - PubChem [pubchem.ncbi.nlm.nih.gov]
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